

# Essential Guide to the Proper Disposal of 3-Formyl-4-hydroxybenzonitrile

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## Compound of Interest

Compound Name: 3-Formyl-4-hydroxybenzonitrile

Cat. No.: B1338179

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper disposal of **3-Formyl-4-hydroxybenzonitrile** (CAS: 74901-29-4), ensuring operational safety and regulatory compliance.

## Immediate Safety and Handling Precautions

**3-Formyl-4-hydroxybenzonitrile** is classified as a hazardous substance. All handling and disposal preparation must be conducted in a well-ventilated area, preferably within a chemical fume hood. Adherence to the following personal protective equipment (PPE) guidelines is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Protective gloves (e.g., nitrile rubber).
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
Skin and Body Protection	A lab coat and appropriate protective clothing to prevent skin exposure.

## Hazard Summary

Understanding the hazards associated with **3-Formyl-4-hydroxybenzonitrile** is critical for its safe management. The compound poses the following risks<sup>[1]</sup>:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled<sup>[1]</sup>.
- Skin Irritation: Causes skin irritation<sup>[1]</sup>.
- Eye Irritation: Causes serious eye irritation<sup>[1]</sup>.
- Respiratory Irritation: May cause respiratory irritation<sup>[1]</sup>.

In the event of a fire, **3-Formyl-4-hydroxybenzonitrile** may emit toxic fumes, including carbon oxides and nitrogen oxides.

## Step-by-Step Disposal Procedure

The mandated and safest method for the disposal of **3-Formyl-4-hydroxybenzonitrile** is through a licensed and approved hazardous waste disposal facility. Do not attempt to dispose of this chemical down the drain or with general laboratory waste.

### 1. Waste Collection and Segregation:

- Collect all waste containing **3-Formyl-4-hydroxybenzonitrile**, including contaminated consumables (e.g., pipette tips, weighing boats, gloves), in a designated, leak-proof, and properly sealed hazardous waste container.
- Ensure the waste is segregated from incompatible materials. Nitriles can react with strong acids and oxidizing agents, potentially generating heat or toxic gases.

## 2. Labeling:

- Clearly label the hazardous waste container with the following information:
  - "Hazardous Waste"
  - "**3-Formyl-4-hydroxybenzonitrile**"
  - CAS Number: 74901-29-4
  - The primary hazards: "Harmful," "Irritant"

## 3. Storage:

- Store the sealed and labeled waste container in a cool, dry, and well-ventilated area, away from incompatible chemicals.
- The storage area should be a designated hazardous waste accumulation site.

## 4. Arranging for Disposal:

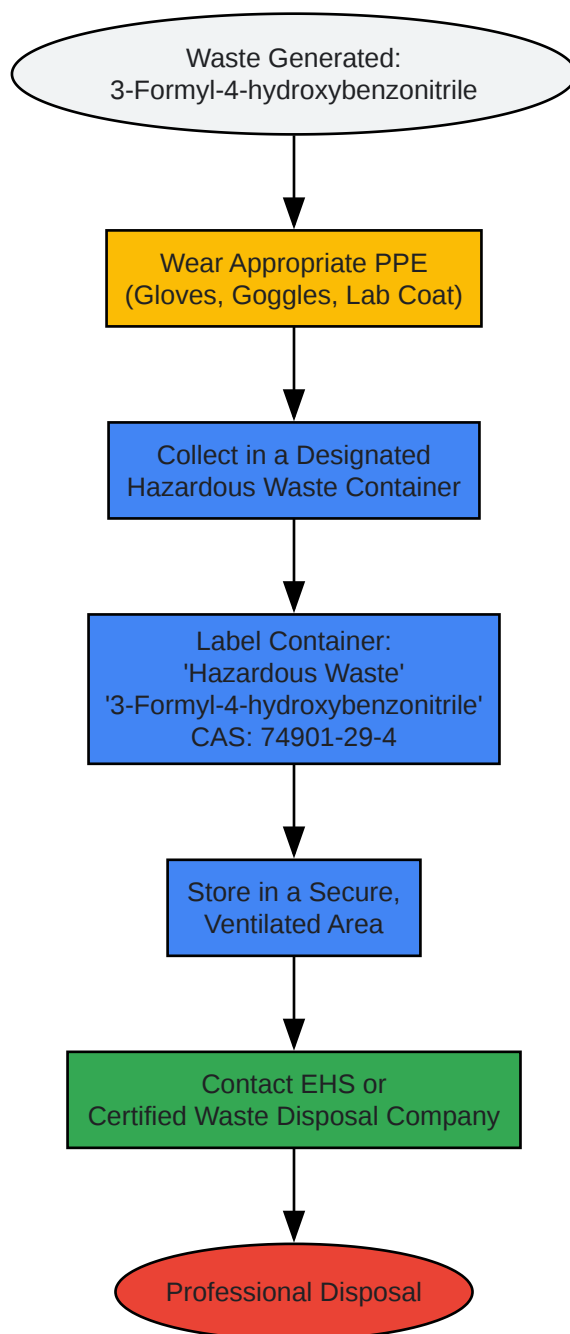
- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company to arrange for pickup and disposal.
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **3-Formyl-4-hydroxybenzonitrile** to ensure they have all the necessary information for safe handling and transport.

## Spill Management:

- In case of a small spill, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.
- Collect the absorbent material and the spilled substance into a suitable container for disposal as hazardous waste.
- For large spills, evacuate the area and immediately contact your institution's emergency response team or EHS department.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Formyl-4-hydroxybenzonitrile**.



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Caption: Disposal workflow for **3-Formyl-4-hydroxybenzonitrile** waste.

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## References

- 1. 3-Formyl-4-hydroxybenzonitrile | C<sub>8</sub>H<sub>5</sub>NO<sub>2</sub> | CID 11789350 - PubChem [pubchem.ncbi.nlm.nih.gov]
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